

Elucidation of the Molecular Structure of N-Cbz-Nortropinone: A Technical Guide

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Compound of Interest

Compound Name: *Benzyl 3-oxo-8-azabicyclo[3.2.1]octane-8-carboxylate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the structural elucidation of N-Cbz-Nortropinone, a key synthetic intermediate in the development of various pharmaceuticals. This document outlines the core analytical techniques employed to confirm the molecular structure of N-Cbz-Nortropinone, presenting available experimental and predicted spectroscopic data. Detailed experimental protocols are provided to facilitate the replication and verification of these findings.

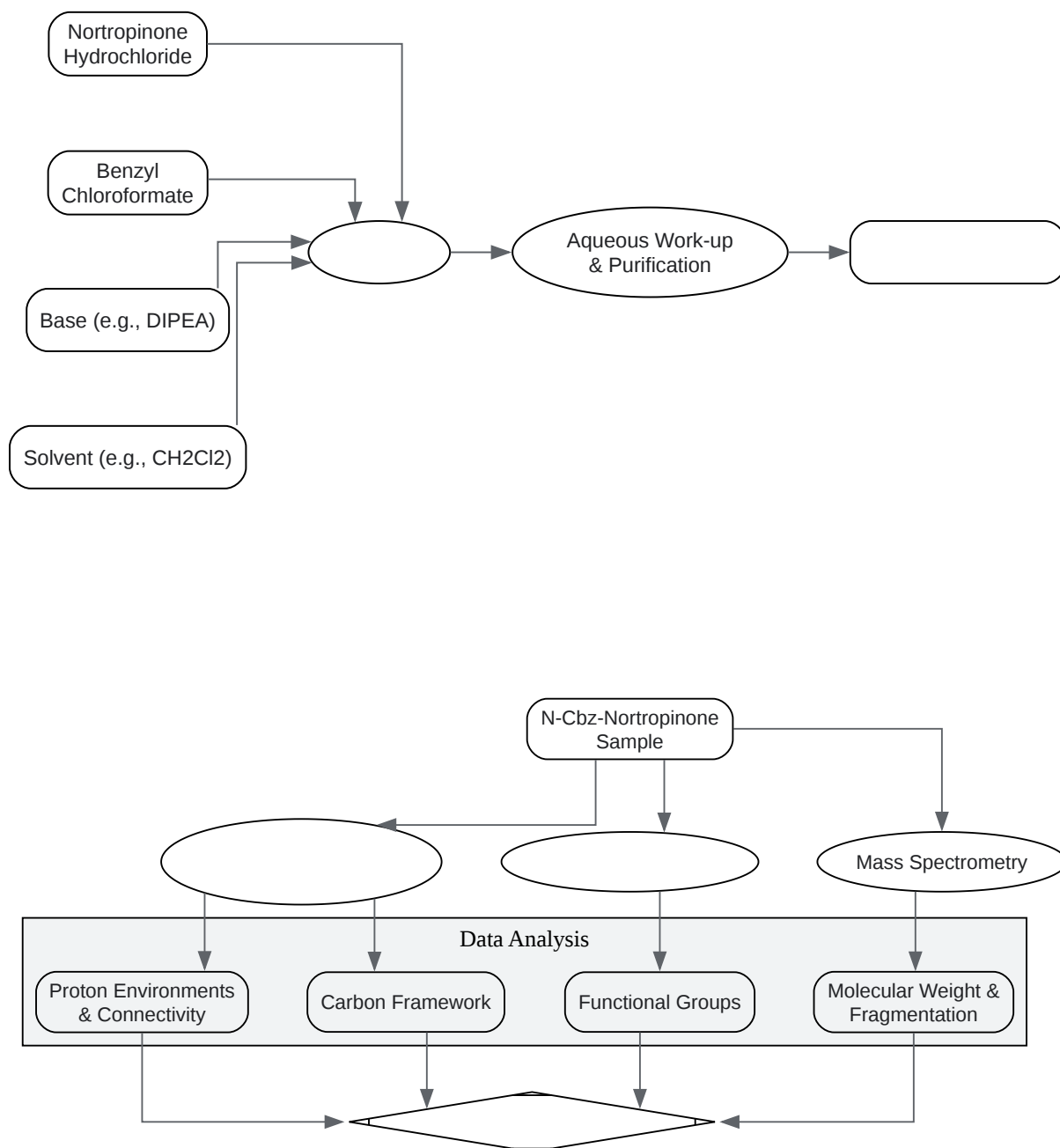
Chemical Identity and Properties

N-Cbz-Nortropinone, systematically named benzyl (1R,5S)-3-oxo-8-azabicyclo[3.2.1]octane-8-carboxylate, is a carbamate-protected derivative of nortropinone.^[1] The introduction of the benzyloxycarbonyl (Cbz) group to the nitrogen atom is a crucial step in synthetic pathways, allowing for selective modifications at other positions of the nortropinone scaffold.^[2]

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₇ NO ₃	[1]
Molecular Weight	259.30 g/mol	[1]
Appearance	White to off-white crystalline solid	[3]
Solubility	Soluble in organic solvents like chloroform, methanol, and dimethyl sulfoxide; relatively insoluble in water.[3]	

Synthesis of N-Cbz-Nortropinone

The synthesis of N-Cbz-Nortropinone is typically achieved through the reaction of nortropinone hydrochloride with benzyl chloroformate in the presence of a base.[3]



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